

Personal protective equipment for handling 1,8-Bis(diphenylphosphino)octane

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,8-Bis(diphenylphosphino)octane

Cat. No.: B1339285

[Get Quote](#)

Essential Safety and Handling Guide for 1,8-Bis(diphenylphosphino)octane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **1,8-Bis(diphenylphosphino)octane** (CAS No. 41625-30-3). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Classification

1,8-Bis(diphenylphosphino)octane is a hazardous substance requiring careful handling. The primary hazards are summarized below.

Hazard Class	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	H332: Harmful if inhaled

Signal Word: Warning

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1,8-Bis(diphenylphosphino)octane**.

Protection Type	Specification
Eye and Face Protection	Chemical safety goggles or a full-face shield. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. [1]
Respiratory Protection	Use in a well-ventilated area or in an efficient fume hood. If ventilation is inadequate, a NIOSH-approved respirator is required. [1]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the integrity of the compound.

Handling Protocol:

- Engineering Controls: Handle the material in an efficient fume hood.[\[1\]](#)
- Avoid Contact: Avoid contact with skin and eyes. Do not breathe dust.[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[2\]](#)
- Spills: For small spills, mix with an inert absorbent material such as vermiculite or sodium carbonate, sweep up, and place in a suitable container for disposal.[\[1\]](#)

Storage Protocol:

- Store in a tightly sealed container.[\[1\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[1\]](#)

- Store under an inert atmosphere (e.g., nitrogen).[2][3]
- Recommended storage temperature is 2-8°C.[3]
- Incompatible with strong oxidizing agents.[2]

First Aid Measures

Immediate first aid is critical in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice/attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	If swallowed, immediately call a POISON CENTER or doctor. Do NOT induce vomiting.[4]

Disposal Plan

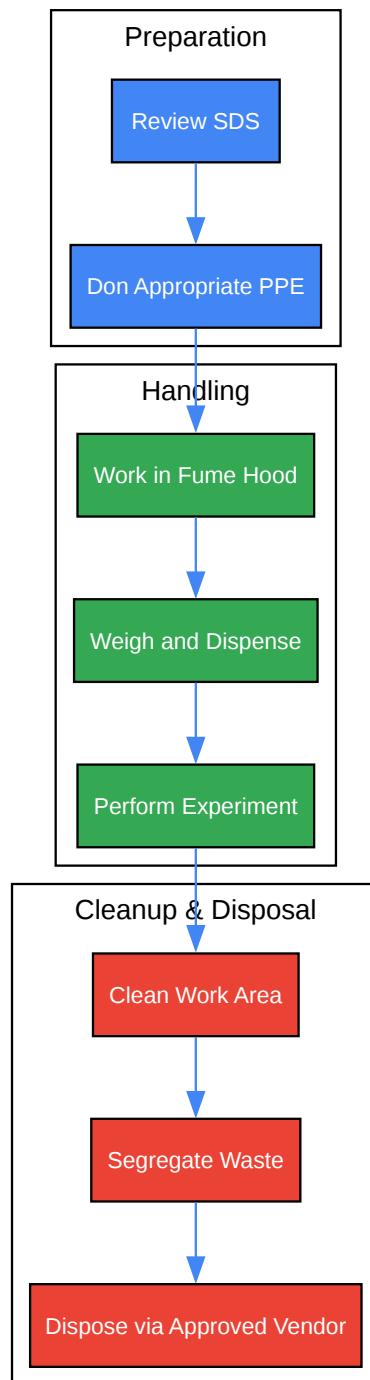
Dispose of **1,8-Bis(diphenylphosphino)octane** and its containers in accordance with all local, regional, and national regulations.

- Waste Chemical: Dispose of contents and container to an approved waste disposal plant.[2]
- Contaminated Packaging: Handle uncleaned containers like the product itself.
- Prohibition: Do not let the product enter drains.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **1,8-Bis(diphenylphosphino)octane** in a laboratory setting.

Handling Workflow for 1,8-Bis(diphenylphosphino)octane

[Click to download full resolution via product page](#)

Caption: Standard laboratory workflow for handling **1,8-Bis(diphenylphosphino)octane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,8-Bis(diphenylphosphino)octane | CAS#:41625-30-3 | Chemsoc [chemsoc.com]
- 2. fishersci.com [fishersci.com]
- 3. achmem.com [achmem.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,8-Bis(diphenylphosphino)octane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1339285#personal-protective-equipment-for-handling-1-8-bis-diphenylphosphino-octane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com